

CB-64D: Application Notes and Protocols for Cell Culture Studies

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Compound of Interest

Compound Name: CB-64D
Cat. No.: B15620179

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Introduction

CB-64D is a potent and highly selective agonist for the sigma-2 (σ_2) receptor, now identified as transmembrane protein 97 (TMEM97).[1][2][3] It exhibits significantly lower affinity for the sigma-1 (σ_1) receptor, making it a valuable tool for investigating the specific roles of the σ_2 receptor in cellular processes.[1][2] Notably, **CB-64D** has been demonstrated to induce apoptosis in various cancer cell lines, including neuroblastoma and breast cancer.[1][4] The apoptotic pathway triggered by **CB-64D** is distinct from classical apoptosis mechanisms, being independent of p53 and caspases.[1][4][5] These characteristics make **CB-64D** a compound of interest for cancer research and drug development.

This document provides detailed protocols for the use of **CB-64D** in cell culture studies, including methodologies for assessing its effects on cell viability and for investigating its mechanism of action through protein analysis.

Quantitative Data

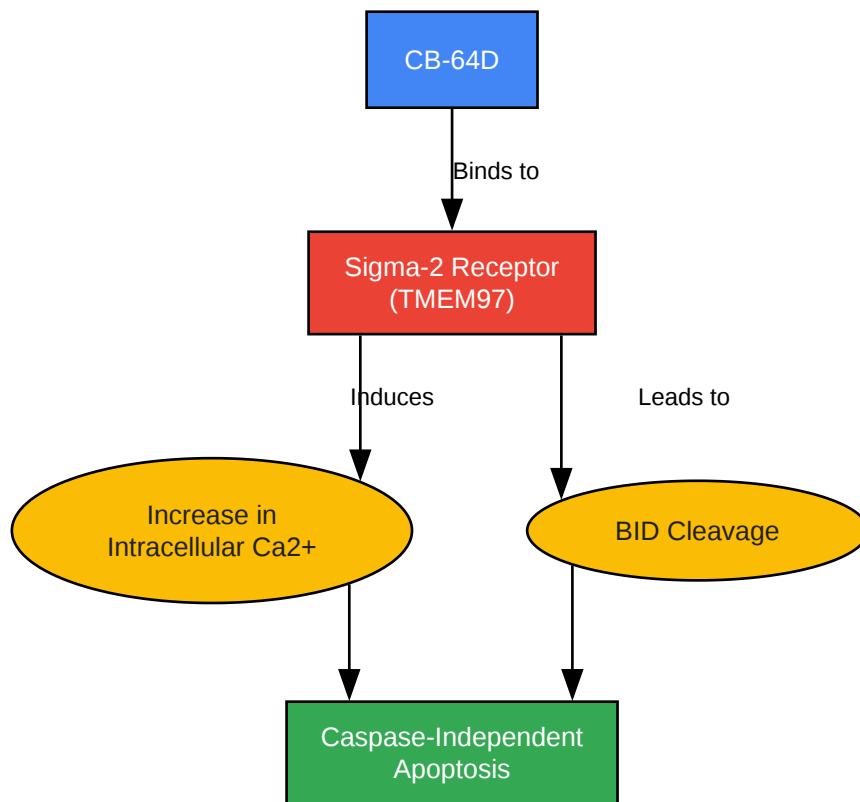
The following table summarizes the binding affinity of **CB-64D** for sigma receptors and the cytotoxic potency of a related sigma-2 agonist. While specific IC50 or EC50 values for **CB-64D**-induced cytotoxicity are not readily available in the cited literature, the EC50 value for the sigma-2 agonist CM572 in SK-N-SH cells provides a useful reference for the expected effective concentration range.

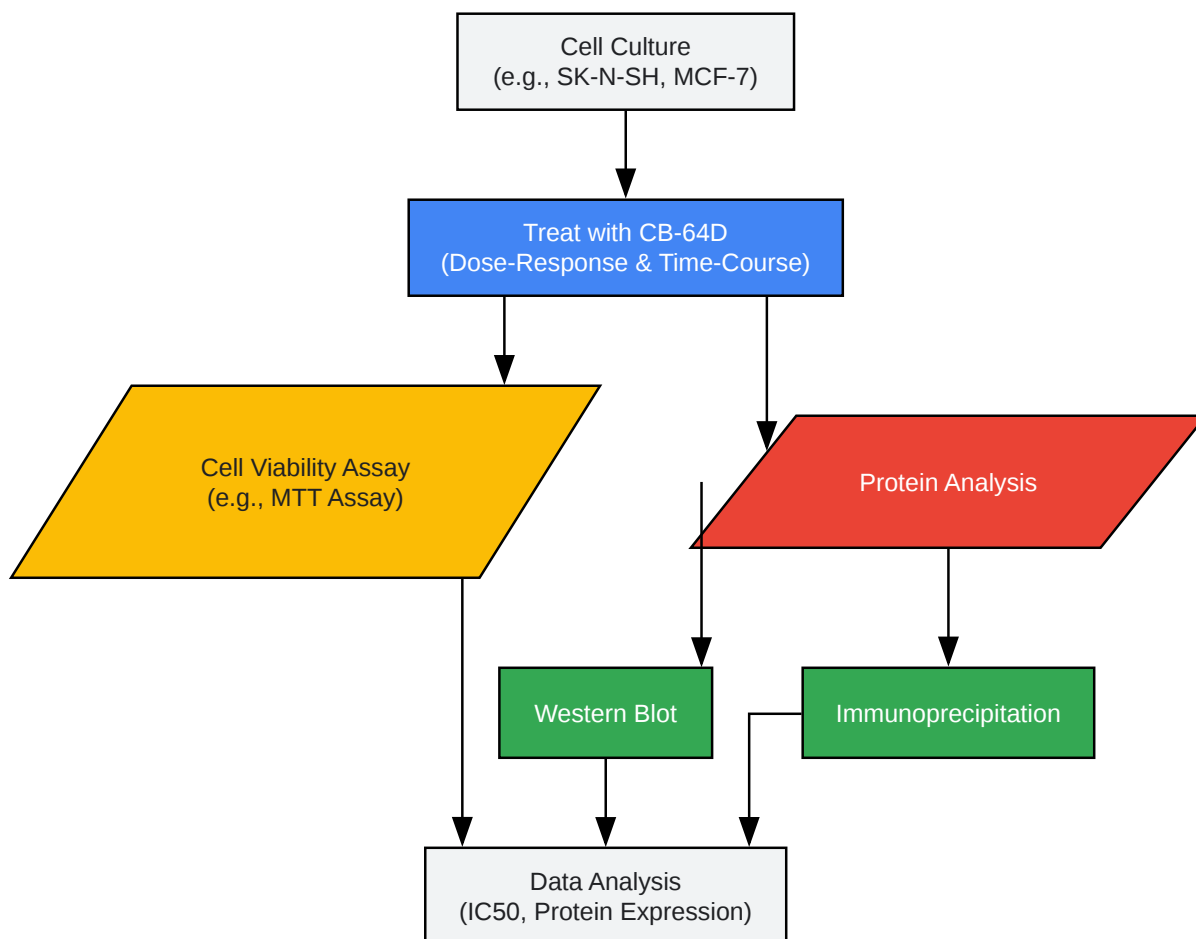
Parameter	Receptor/Cell Line	Value	Reference
Ki (Binding Affinity)	Sigma-2 (σ 2)	16.5 nM	[1][2]
Sigma-1 (σ 1)	3063 nM	[1][2]	
Mu (μ) Opioid	37.6 nM	[2]	
EC50 (Cell Death)	SK-N-SH (for sigma-2 agonist CM572)	7.6 \pm 1.7 μ M	[6]

Signaling Pathway and Experimental Workflow

CB-64D-Induced Apoptosis Signaling Pathway

CB-64D initiates a novel apoptotic cascade upon binding to the sigma-2 receptor (TMEM97). This pathway is characterized by its independence from caspases and p53. Key events include a rise in intracellular calcium and the cleavage of the pro-apoptotic protein BID. Unlike traditional apoptosis, this pathway does not involve cytochrome C release from the mitochondria or alterations in the mRNA levels of Bcl-2 family proteins.





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- To cite this document: BenchChem. [CB-64D: Application Notes and Protocols for Cell Culture Studies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15620179/docs#cb-64d-application-notes-and-protocols-for-cell-culture-studies\]](https://www.benchchem.com/product/b15620179/docs#cb-64d-application-notes-and-protocols-for-cell-culture-studies)

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